

Step-by-Step Guide for Preparing Ala-Phe-Pro-pNA Stock Solutions

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Compound of Interest

Compound Name: *Ala-Phe-Pro-pNA*

Cat. No.: *B1445321*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the preparation of stock solutions of the chromogenic substrate **Ala-Phe-Pro-pNA** (Alanine-Phenylalanine-Proline-p-nitroanilide). This substrate is primarily used in assays to measure the activity of tripeptidyl peptidase. Adherence to this protocol will ensure the preparation of accurate and stable stock solutions for reliable and reproducible experimental results.

Quantitative Data Summary

For ease of use, the following table summarizes the key quantitative parameters for **Ala-Phe-Pro-pNA** and recommended concentrations for stock solutions.

Parameter	Value	Source
CAS Number	201732-35-6	[1]
Molecular Weight	453.49 g/mol	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[2]
Typical Stock Concentrations	1 mM, 5 mM, 10 mM	[2]
Short-Term Storage	-20°C (up to 1 month)	[1][2]
Long-Term Storage	-80°C (up to 6 months)	[1][2]

Experimental Protocol: Preparation of a 10 mM Ala-Phe-Pro-pNA Stock Solution

This protocol details the steps to prepare a 10 mM stock solution of **Ala-Phe-Pro-pNA** in DMSO.

Materials:

- **Ala-Phe-Pro-pNA** (powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Microcentrifuge tubes (e.g., 1.5 mL)
- Pipettes and sterile pipette tips
- Vortex mixer
- Water bath or heat block (optional, set to 37°C)
- Ultrasonic bath (optional)
- Analytical balance

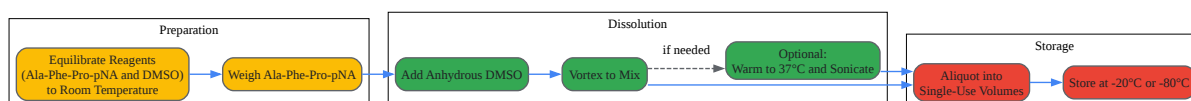
Procedure:

- **Equilibrate Reagents:** Allow the vial of **Ala-Phe-Pro-pNA** powder and the anhydrous DMSO to come to room temperature before opening to prevent condensation of moisture.
- **Weigh the Peptide:** Accurately weigh out the desired amount of **Ala-Phe-Pro-pNA** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.535 mg of the peptide (see calculation below).
 - Calculation:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 453.49 \text{ g/mol} \times 1000 \text{ mg/g} = 4.535 \text{ mg}$

- Dissolve in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the weighed **Ala-Phe-Pro-pNA**. For a 10 mM solution with 4.535 mg of peptide, add 1 mL of DMSO.
 - Vortex the tube for 30-60 seconds to facilitate dissolution.
- Aid Dissolution (if necessary): If the peptide does not fully dissolve, you can gently warm the solution to 37°C and sonicate in an ultrasonic bath for a short period.[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in microcentrifuge tubes.[2] The volume of the aliquots should be appropriate for your typical experimental needs.
- Storage:
 - For short-term storage (up to one month), store the aliquots at -20°C.[1][2]
 - For long-term storage (up to six months), store the aliquots at -80°C.[1][2]

Experimental Workflow

The following diagram illustrates the step-by-step workflow for preparing the **Ala-Phe-Pro-pNA** stock solution.



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- To cite this document: BenchChem. [Step-by-Step Guide for Preparing Ala-Phe-Pro-pNA Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1445321#step-by-step-guide-for-preparing-ala-phe-pro-pna-stock-solutions\]](https://www.benchchem.com/product/b1445321#step-by-step-guide-for-preparing-ala-phe-pro-pna-stock-solutions)

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